

# Physical properties of Dibenzyl N,N-diisopropylphosphoramidite

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## Compound of Interest

Compound Name: *Dibenzyl N,N-diisopropylphosphoramidite*

Cat. No.: B043645

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An In-depth Technical Guide on the Physical Properties of **Dibenzyl N,N-diisopropylphosphoramidite**

## Introduction

**Dibenzyl N,N-diisopropylphosphoramidite** is a versatile phosphitylating agent crucial in organic synthesis, particularly for the preparation of phosphopeptides and nucleotide coupling. [1][2] Its utility in the development of complex biomolecules makes a thorough understanding of its physical properties essential for researchers, scientists, and professionals in drug development. This guide provides a detailed overview of these properties, experimental protocols for their determination, and a workflow for its quality assessment.

## Chemical Identity

- Chemical Name: **Dibenzyl N,N-diisopropylphosphoramidite**[1]
- Synonyms: Bis(benzyloxy)(diisopropylamino)phosphine, Dibenzylloxy(diisopropylamino)phosphine[3]
- CAS Number: 108549-23-1[3]
- Molecular Formula:  $C_{20}H_{28}NO_2P$ [1][4]
- Molecular Weight: 345.42 g/mol [1][3][4]

## Quantitative Physical Properties

The physical characteristics of **Dibenzyl N,N-diisopropylphosphoramidite** are summarized in the table below. These values are critical for handling, storage, and application in synthetic chemistry.

| Property         | Value   | Source(s)    |
|------------------|---|--------------|
| Appearance       | Clear, colorless to light yellow liquid/oil.  | [1][4][5][6] |
| Density          | 1.028 g/mL at 25 °C.  | [1][3][7]    |
| Boiling Point    | 130 °C at 0.55 mmHg.  | [1][3]       |
| Refractive Index | n <sub>20/D</sub> 1.535.  | [1][3]       |
| Flash Point      | 69 °C (156.2 °F) - closed cup.  | [3][7]       |
| Solubility       | Soluble in THF, acetonitrile, dichloromethane, and chloroform. Insoluble in cold water. | [1][3][8]    |
| Purity           | Technical grade typically ~90%; High purity grades >98%.                                | [3][4][6]    |

## Stability and Handling

**Dibenzyl N,N-diisopropylphosphoramidite** is sensitive to moisture and air and should be stored under an inert atmosphere, such as nitrogen.[7] Recommended storage is in a refrigerated environment between 2-8°C.[1][3] The compound is classified as a combustible liquid.[3]

## Experimental Protocols for Property Determination

The physical properties listed above are determined by standard laboratory procedures. While specific internal testing protocols of manufacturers may vary, the general methodologies are well-established.

1. Determination of Density: The density of a liquid sample like **Dibenzyl N,N-diisopropylphosphoramidite** is typically determined using a pycnometer or a digital density meter.

- Protocol using a Pycnometer:
  - The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed ( $m_1$ ).
  - It is then filled with distilled water of a known temperature (e.g., 25°C) and weighed again ( $m_2$ ). The density of water at this temperature is known.
  - The pycnometer is emptied, dried, and filled with the sample liquid (**Dibenzyl N,N-diisopropylphosphoramidite**) at the same temperature and weighed ( $m_3$ ).
  - The density ( $\rho$ ) of the sample is calculated using the formula:  $\rho_{\text{sample}} = ((m_3 - m_1) / (m_2 - m_1)) * \rho_{\text{water}}$ .

2. Determination of Boiling Point: The boiling point at reduced pressure is determined using vacuum distillation.

- Protocol for Vacuum Distillation:
  - The sample is placed in a distillation flask connected to a condenser, a receiving flask, and a vacuum pump with a manometer.
  - The system is evacuated to the desired pressure (e.g., 0.55 mmHg).
  - The flask is heated gently.
  - The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

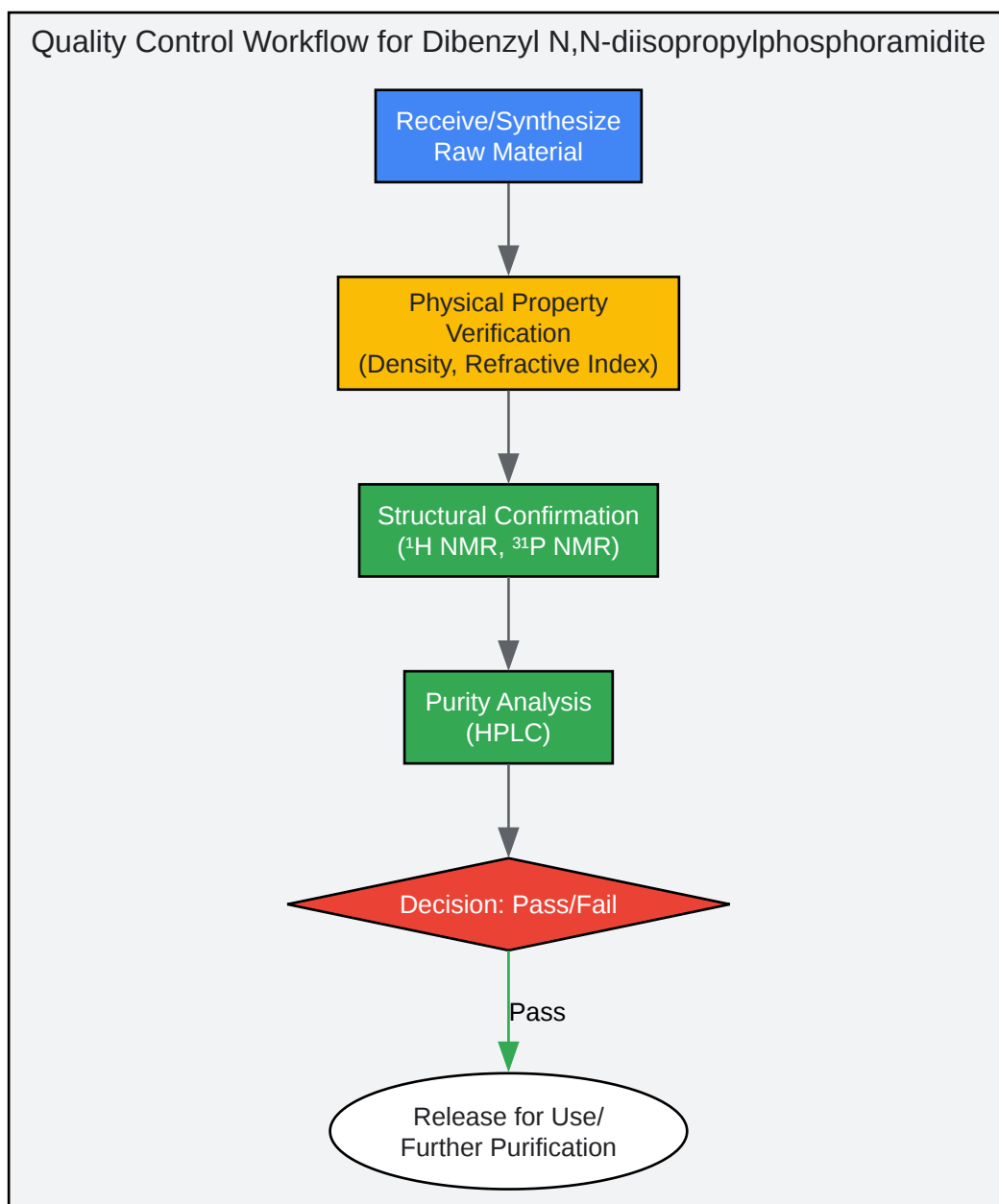
3. Determination of Refractive Index: The refractive index is measured using a refractometer, typically an Abbé refractometer.

- Protocol using an Abbé Refractometer:
  - A few drops of the liquid sample are placed on the prism of the refractometer.

- The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- The refractive index is read directly from the instrument's scale, corrected for temperature (typically 20°C).

## Workflow for Quality Assessment

The quality and purity of phosphoramidite reagents are paramount for their successful application in synthesis. A typical quality control workflow involves multiple analytical techniques to confirm identity and purity.



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Caption: Quality control workflow for **Dibenzyl N,N-diisopropylphosphoramidite**.

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## References

- 1. DIBENZYL DIISOPROPYLPHOSPHORAMIDITE | 108549-23-1 [chemicalbook.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Dibenzyl N,N-diisopropylphosphoramidite technical grade, 90 108549-23-1 [sigmaaldrich.com]
- 4. Dibenzyl N,N-Diisopropylphosphoramidite | CymitQuimica [cymitquimica.com]
- 5. chemimpex.com [chemimpex.com]
- 6. Dibenzyl N,N-Diisopropylphosphoramidite | 108549-23-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. fishersci.com [fishersci.com]
- 8. Dibenzyl N,N-diisopropylphosphoramidite - Enamine [enamine.net]
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